

formation of dinitrobenzamide during nitration of 2-hydroxybenzamide

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzamide

CAS No.: 2912-76-7

Cat. No.: B1280379

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Technical Support Center: Nitration of 2-Hydroxybenzamide

Ticket Subject: Optimization & Troubleshooting of Dinitro-species Formation Assigned

Specialist: Senior Application Scientist, Organic Synthesis Division[1]

Executive Summary & Reaction Logic

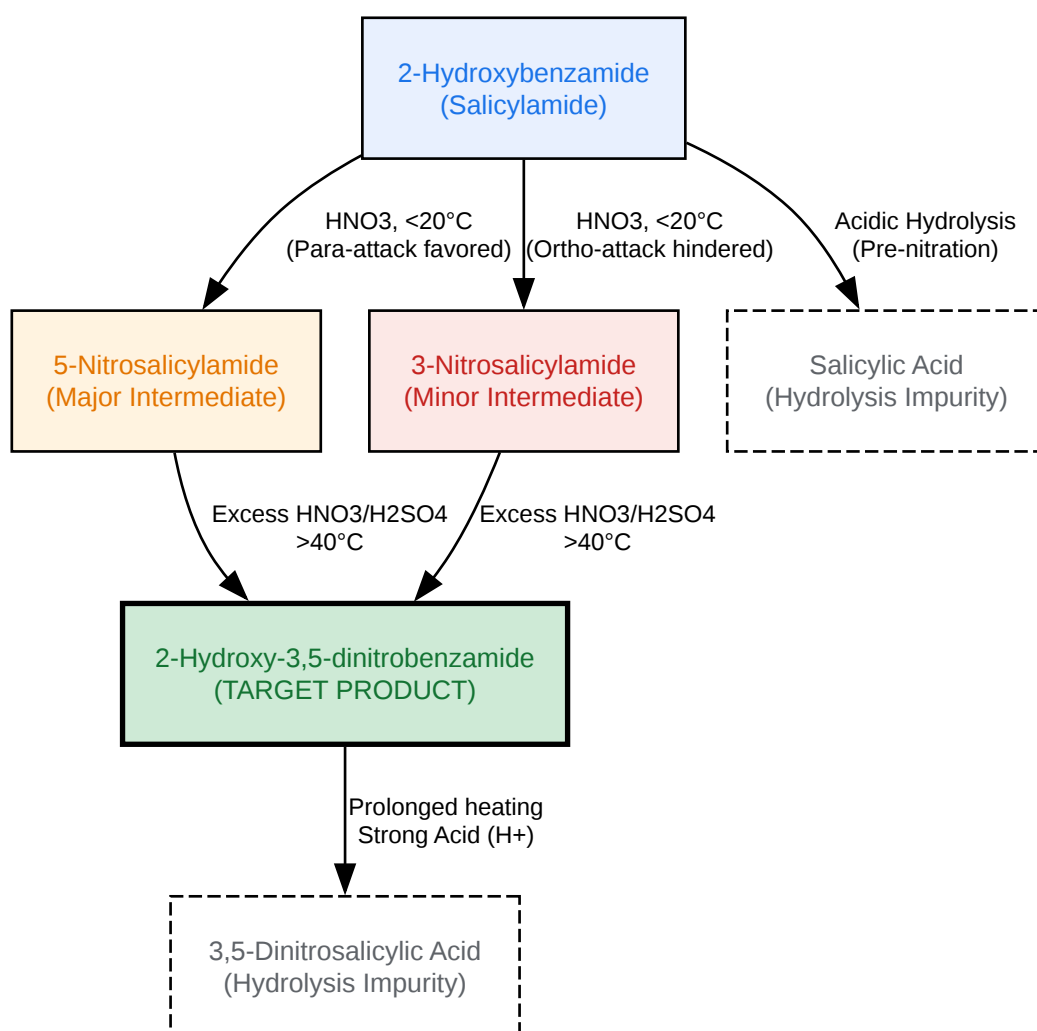
The nitration of 2-hydroxybenzamide is an Electrophilic Aromatic Substitution (EAS) governed by the competing directing effects of the hydroxyl (-OH) and amide (-CONH₂) groups.

- The Driver: The -OH group (Position 2) is a strong activator and directs incoming electrophiles to the ortho (Pos 3) and para (Pos 5) positions.
- The Brake: The -CONH₂ group (Position 1) is a deactivator and meta-director. However, the activation power of the phenol group dominates the reaction kinetics.
- The Pathway: The reaction typically proceeds stepwise:[2]

- Mono-nitration: Favoring the less sterically hindered C5 position (forming 5-nitrosalicylamide).
- Di-nitration: Requiring stronger conditions to overcome the deactivated ring of the mono-nitro intermediate to place a second nitro group at C3 (forming 2-hydroxy-3,5-dinitrobenzamide).

Mechanistic Pathway Diagram

The following flow illustrates the critical branching points where impurities (hydrolysis products) or incomplete reactions occur.



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Caption: Reaction cascade showing the stepwise nitration and the critical risk of amide hydrolysis under acidic forcing conditions.

Troubleshooting Guide (Q&A Format)

Issue 1: "I am only isolating the mono-nitrated product (5-nitrosalicylamide)."

User Report: The reaction turns yellow, but LCMS shows mostly mass 182 (mono) and very little mass 227 (dinitro).

Root Cause: The first nitro group strongly deactivates the benzene ring, raising the activation energy required for the second substitution. Standard "mild" nitration conditions (e.g., dilute HNO_3 or room temperature) are insufficient to drive the reaction to completion.

Corrective Action:

- Increase Acid Strength: Switch from neat HNO_3 to "Mixed Acid" (Conc. H_2SO_4 + Fuming HNO_3). The sulfuric acid acts as a dehydrating agent, increasing the concentration of the active nitronium ion (NO_2^+).^[3]
- Thermal Push: Once the addition of acid is complete and the exotherm from the first nitration subsides, heat the reaction mixture to 50–60°C for 1–2 hours.
- Protocol Check: Ensure you are using at least 2.2 to 2.5 equivalents of nitric acid relative to the starting amide.

Issue 2: "My product yield is low, and I see a carboxylic acid peak in NMR."

User Report: The product melts at the wrong temperature, and I see a loss of the amide protons in the NMR spectrum.

Root Cause: Acid-Catalyzed Hydrolysis. The amide bond ($-\text{CONH}_2$) is susceptible to hydrolysis in hot, strong acid, converting your target (benzamide) into 3,5-dinitrosalicylic acid.^[1] This is the most common failure mode in this synthesis.

Corrective Action:

- **Temperature Ceiling:** Do not exceed 65°C. Hydrolysis rates increase exponentially with temperature in strong acid.
- **Quench Rapidly:** Do not let the reaction stir overnight. Once TLC/HPLC indicates consumption of the mono-nitro intermediate, immediately pour the reaction mixture onto crushed ice to dilute the acid and stop hydrolysis.
- **Anhydrous Conditions:** Minimize water in the starting reagents. Use fuming HNO_3 and 98% H_2SO_4 . Water acts as the nucleophile that attacks the amide.^[4]

Issue 3: "The reaction mixture is uncontrollable/fuming violently."

User Report: Upon adding the nitric acid, the temperature spiked and brown gas (NO_x) evolved rapidly.

Root Cause: Runaway exotherm and oxidation. The phenol group makes the ring electron-rich and highly reactive. Adding acid too fast causes immediate multi-nitration and oxidative degradation.

Corrective Action:

- **Cryogenic Addition:** The addition of the nitrating agent must be performed at 0°C to 5°C (ice/salt bath).
- **Dropwise Addition:** Add the nitrating mixture over 30–60 minutes.
- **Ventilation:** Ensure the setup allows for the escape of NO_x gases (brown fumes) which are inevitable but should be minimized.

Validated Experimental Protocol

Standardized procedure for the synthesis of 2-hydroxy-3,5-dinitrobenzamide.

Reagents & Equipment^{[5][6][7]}

- Starting Material: 2-Hydroxybenzamide (Salicylamide) [1.0 eq]
- Solvent/Catalyst: Conc. Sulfuric Acid (H_2SO_4 , 98%) [5.0 vol]
- Reagent: Fuming Nitric Acid (HNO_3 , >90%) [2.2 eq]
- Quench: Crushed Ice / Water

Step-by-Step Workflow

Step	Action	Critical Parameter	Explanation
1	Dissolution	Temp < 10°C	Dissolve Salicylamide in H ₂ SO ₄ . The solution may darken; keep cool to prevent sulfonation or hydrolysis.
2	Preparation	Mix HNO ₃ /H ₂ SO ₄	Prepare the "Mixed Acid" separately and cool it. Adding neat HNO ₃ directly to the amide can cause local hot spots.
3	Nitration (Part A)	0°C – 5°C	Add Mixed Acid dropwise. This installs the first nitro group (mostly C5). Exothermic.
4	Nitration (Part B)	45°C – 55°C	After addition, warm the flask. This provides the energy to overcome the deactivated ring for the second nitro group (C3). Stir for 1-2h.
5	Quench	Pour onto Ice	Dilutes acid rapidly to stop reaction and precipitate the product.
6	Isolation	Filter & Wash	Filter the yellow solid. Wash copiously with cold water to remove acid traces (prevents

hydrolysis during drying).

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Purification

Recrystallization

Recrystallize from Ethanol/Water (if necessary) to remove mono-nitro isomers.

Physicochemical Data Reference

Use the table below to validate your isolated product against known standards.

Compound	Molecular Weight	Melting Point	Solubility (Water)	Appearance
Salicylamide (SM)	137.14 g/mol	140–144°C	Low (Cold), High (Hot)	White powder
5-Nitrosalicylamide	182.13 g/mol	226–228°C	Low	Light yellow solid
3,5-Dinitrosalicylamide	227.13 g/mol	181–183°C	Insoluble	Bright yellow needles
3,5-Dinitrosalicylic Acid	228.12 g/mol	173–174°C	Moderate (Hot)	Yellow crystalline solid

Note: The melting point of the dinitro-amide (181°C) is distinct from the dinitro-acid (173°C). A mixed melting point depression will occur if hydrolysis has occurred.

References

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- Synthesis of Nitro-Salicylamides: Synthesis of 3,5-dinitrosalicylamide. (1937).[6] Proceedings of the Indian Academy of Sciences, Section A, 5, 379.[1]
- Hydrolysis Risks: An In-depth Technical Guide to the Hydrolysis of Salicylamide to Salicylic Acid. BenchChem Technical Guides. (Details the kinetics of amide hydrolysis in acidic media).
- Crystal Structure & Data: N-(2-Hydroxyethyl)-3,5-dinitrobenzamide. (2008).[1] Acta Crystallographica Section E. (Provides structural confirmation and comparative data for dinitrobenzamide derivatives).

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